

trans-4-hydroxy-L-proline hydrazide CAS number 64616-75-7

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Compound of Interest

Compound Name: (2S,4R)-4-hydroxypyrrolidine-2-carbohydrazide

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Technical Guide: Trans-4-Hydroxy-L-Proline Hydrazide

Synthesis, Reactivity, and Applications in Asymmetric Catalysis

Executive Summary

Trans-4-hydroxy-L-proline hydrazide (CAS 64616-75-7) is a bifunctional pyrrolidine derivative that bridges the gap between peptide chemistry and asymmetric organocatalysis.^[1] While often overlooked in favor of its parent amino acid, the hydrazide derivative offers unique nucleophilic orthogonality. It serves as a critical intermediate in the synthesis of "Cheng-Wang" type organocatalysts, which exhibit superior stereocontrol in aldol reactions compared to native proline. Furthermore, the hydrazide moiety provides a latent activation site for native chemical ligation (NCL) strategies in peptide synthesis, allowing for the assembly of complex collagen-mimetic scaffolds.

Chemical Profile & Properties^{[1][2][3][4][5][6][7][8]}

Property	Specification
Chemical Name	(2S,4R)-4-hydroxypyrrolidine-2-carbohydrazide
CAS Number	64616-75-7
Molecular Formula	C ₅ H ₁₁ N ₃ O ₂
Molecular Weight	145.16 g/mol
Stereochemistry	trans (4-hydroxy relative to 2-carboxyl), L-configuration
Physical State	Hygroscopic solid (typically off-white)
Solubility	Soluble in H ₂ O, MeOH, EtOH; Sparingly soluble in Et ₂ O, CH ₂ Cl ₂
pKa (approx)	~9.5 (secondary amine), ~3.5 (hydrazide NH ₂)

Synthesis & Manufacturing

The synthesis of trans-4-hydroxy-L-proline hydrazide is a robust two-step protocol starting from commercially available trans-4-hydroxy-L-proline. The process relies on the conversion of the carboxylic acid to a methyl ester, followed by nucleophilic displacement with hydrazine.

Mechanism of Synthesis

The transformation proceeds via an acid-catalyzed Fischer esterification followed by a hydrazinolysis. The stereochemistry at C2 and C4 is preserved throughout the sequence.



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Figure 1: Synthetic pathway for CAS 64616-75-7 preserving stereochemical integrity.

Experimental Protocol

Step 1: Methyl Ester Formation

- Suspend trans-4-hydroxy-L-proline (10.0 g, 76.3 mmol) in anhydrous methanol (100 mL).
- Cool to 0°C. Dropwise add thionyl chloride (SOCl₂, 6.1 mL, 83.9 mmol) or bubble anhydrous HCl gas. Caution: Exothermic.
- Reflux the mixture for 4–6 hours until the starting material is consumed (monitor by TLC, ninhydrin stain).
- Concentrate in vacuo to afford the methyl ester hydrochloride as a white solid.

Step 2: Hydrazinolysis

- Dissolve the crude methyl ester residue in methanol (50 mL).
- Add hydrazine hydrate (80% aqueous solution, 15 mL, ~240 mmol) slowly at room temperature.
- Stir at room temperature for 12 hours. If conversion is slow, heat to mild reflux (60°C) for 2 hours.
- Purification: Concentrate the reaction mixture to remove excess hydrazine and methanol. The residue is often a viscous oil that solidifies upon trituration with diethyl ether or cold ethanol.
- Validation: Electrospray Ionization Mass Spectrometry (ESI-MS) should show [M+H]⁺ = 146.1.

Key Application: Asymmetric Organocatalysis

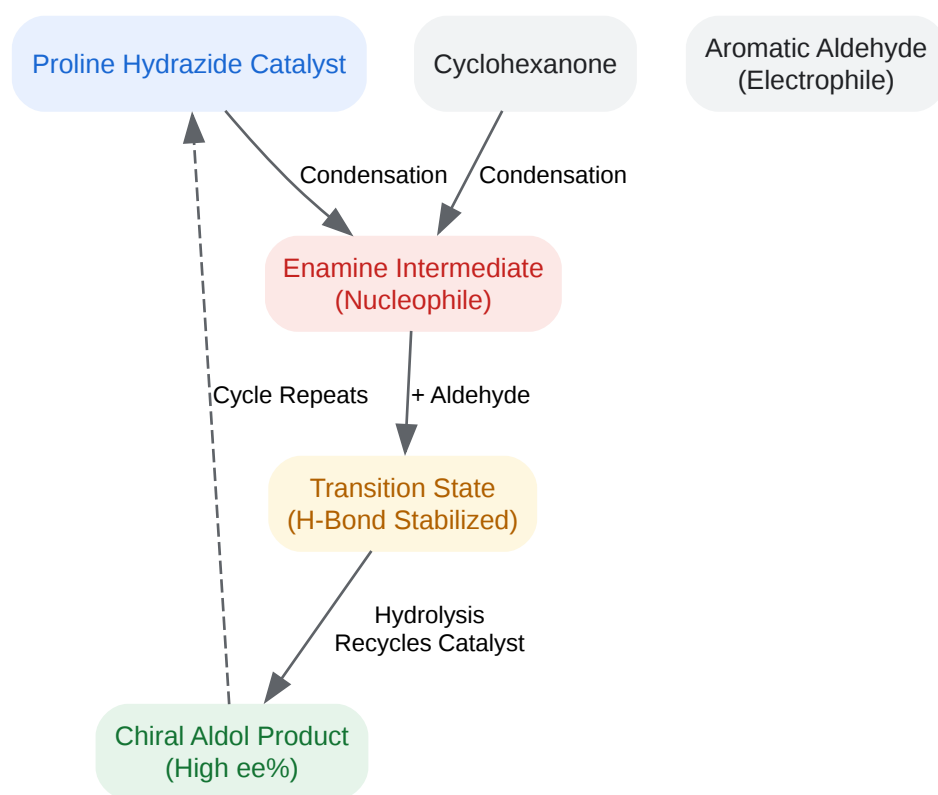
While L-proline is a classic organocatalyst, its solubility and reactivity profiles can be limiting. Derivatives like trans-4-hydroxy-L-proline hydrazide serve as precursors to superior catalysts, such as the Cheng-Wang Catalyst [(N'-benzyl-N'-D-prolyl)-trans-4-hydroxy-L-proline hydrazide].^{[2][3]}

This derivative creates a highly ordered transition state via hydrogen bonding, significantly enhancing enantioselectivity in aldol reactions between cyclohexanones and aromatic

aldehydes.

Catalytic Mechanism

The hydrazide moiety acts as a hydrogen-bond donor, stabilizing the transition state and directing the approach of the electrophile.



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Figure 2: Organocatalytic cycle showing enamine formation and hydrogen-bond directed stereoselectivity.

Performance Metrics:

- Reaction: Aldol reaction of cyclohexanone + 4-nitrobenzaldehyde.
- Catalyst Loading: 5–10 mol%.
- Stereoselectivity: Up to >99:1 dr (anti/syn) and >99% ee.[4][5][6]

- Advantage: The hydrazide backbone provides additional H-bonding sites compared to simple proline amides, locking the transition state geometry.

Key Application: Peptide Ligation & Bioconjugation

In peptide chemistry, the hydrazide group of CAS 64616-75-7 acts as a "masked" thioester surrogate. This is particularly useful for synthesizing collagen-mimetic peptides where hydroxyproline is a required residue.

Workflow: Hydrazide Ligation

- Peptide Assembly: Incorporate trans-4-hydroxy-L-proline hydrazide at the C-terminus of a peptide fragment.
- Activation: At pH 3.0, treat with NaNO_2 to convert the hydrazide ($-\text{CONHNH}_2$) into an acyl azide ($-\text{CON}_3$).
- Thiolytic: React with a thiol to generate a thioester in situ.
- Ligation: React with an N-terminal cysteine peptide to form a native amide bond (Native Chemical Ligation).

This method allows for the convergent synthesis of long collagen fibers without the risk of racemization associated with activating the secondary amine of proline.

Analytical Characterization Standards

To ensure the integrity of CAS 64616-75-7 before use in sensitive catalytic or biological applications, the following specifications must be met:

Method	Acceptance Criteria
^1H NMR (D_2O or DMSO-d_6)	δ ~4.3 (m, 1H, C4-H), ~3.6 (m, 1H, C2-H). Absence of methyl ester singlet (~3.7 ppm).
ESI-MS	Major peak at m/z 146.1 $[\text{M}+\text{H}]^+$.
HPLC Purity	>95% (210 nm). Impurities often include unreacted ester or free acid (hydrolysis product).
Water Content	Hygroscopic; keep dry. Karl Fischer titration recommended if precise stoichiometry is required.

References

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